

Personal protective equipment for handling 2-Methoxyhexane

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Compound of Interest

Compound Name: 2-Methoxyhexane

Cat. No.: B15478497

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Essential Safety and Handling Guide for 2-Methoxyhexane

This guide provides critical safety, handling, and disposal information for laboratory professionals working with **2-Methoxyhexane**. Adherence to these procedures is essential for ensuring personal safety and minimizing environmental impact.

Hazard Identification and Classification

2-Methoxyhexane is classified as a flammable liquid.^{[1][2]} Based on data for similar compounds, it should be treated as potentially harmful if swallowed.^{[1][2]} It is crucial to handle this chemical with care, avoiding contact with skin, eyes, and inhalation of vapors.

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is the primary defense against chemical exposure. When handling **2-Methoxyhexane**, the following PPE is mandatory:

- **Eye and Face Protection:** Wear chemical safety goggles and/or a face shield to protect against splashes.^[1] Standard safety glasses do not provide adequate protection.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile or neoprene) must be worn. Inspect gloves for any signs of degradation or perforation before use.

- **Skin and Body Protection:** A flame-retardant lab coat or chemical-resistant apron should be worn over personal clothing.[3] In case of significant splash risk, chemical-resistant coveralls are recommended. Always wear closed-toe shoes.[4]
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[5][6] If engineering controls are insufficient, a NIOSH-approved respirator may be necessary.[7]

Chemical and Physical Properties

The following table summarizes key quantitative data for **2-Methoxyhexane**.

Property	Value
Molecular Formula	C ₇ H ₁₆ O
Molecular Weight	116.20 g/mol
IUPAC Name	2-methoxyhexane
CAS Number	25246-71-3
InChIKey	OVLZCXHCJCDIJB-UHFFFAOYSA-N
Canonical SMILES	CCCCC(C)OC

(Data sourced from PubChem CID 12346042)[8]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety and compliance.

Step-by-Step Handling Protocol

- **Preparation:**
 - Ensure a chemical fume hood is operational and available.
 - Clear the work area of all ignition sources, such as open flames, hot surfaces, and spark-producing equipment.[1][2][3]

- Verify that safety equipment, including an eyewash station and safety shower, is accessible and functional.[\[7\]](#)
- Don all required PPE as specified above.
- Handling and Use:
 - Ground and bond containers and receiving equipment to prevent static discharge.[\[1\]](#)[\[3\]](#)
 - Use only non-sparking tools when opening or handling containers.[\[1\]](#)
 - Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Avoid breathing vapors or mists.[\[7\]](#)[\[9\]](#)
 - Wash hands thoroughly after handling the chemical.[\[1\]](#)[\[7\]](#)
- Spill Management:
 - In case of a spill, evacuate non-essential personnel from the area.
 - Eliminate all ignition sources.
 - Contain the spill using a liquid-absorbent material like Chemisorb® or diatomite.[\[1\]](#)[\[6\]](#)
 - Collect the absorbed material into a suitable, labeled container for disposal.
 - Clean the affected area thoroughly.
 - Do not allow the product to enter drains or waterways.[\[1\]](#)[\[3\]](#)

First Aid Measures

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Immediately call a POISON CENTER or physician.[\[1\]](#)[\[6\]](#)[\[7\]](#)
- If on Skin: Immediately remove all contaminated clothing. Rinse the skin with plenty of water/shower.[\[1\]](#)[\[2\]](#)

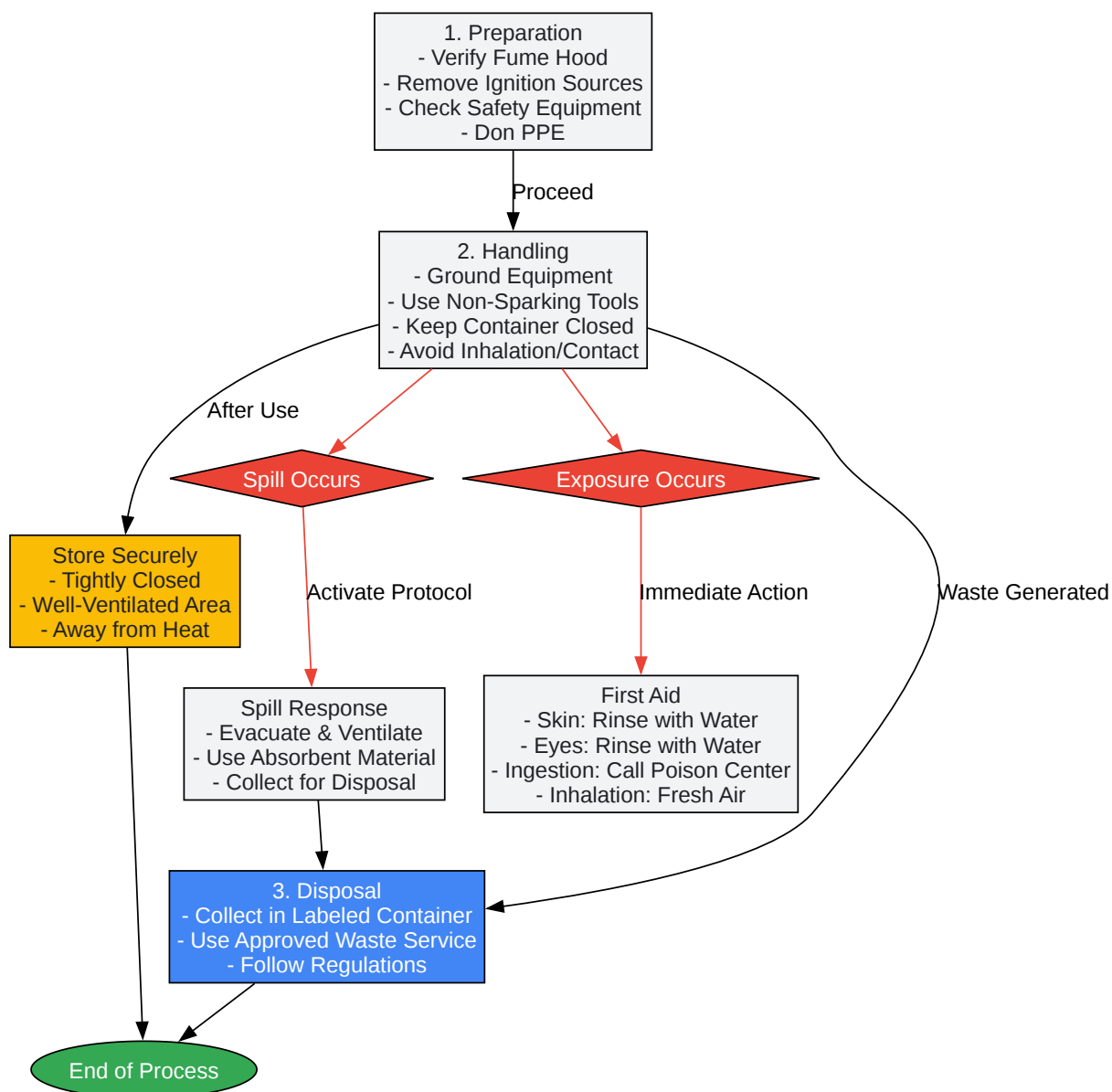
- If Inhaled: Move the person to fresh air. If breathing is difficult, seek immediate medical attention.[\[1\]](#)[\[7\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical attention.[\[1\]](#)[\[7\]](#)

Disposal Plan

All waste materials, including unused **2-Methoxyhexane** and contaminated absorbents, must be treated as hazardous waste.

- Collect all chemical waste in a clearly labeled, sealed, and appropriate container.
- Dispose of the waste through an approved hazardous waste disposal plant, following all local, regional, and national regulations.[\[1\]](#)[\[7\]](#)
- Do not dispose of **2-Methoxyhexane** down the drain or with general laboratory trash.

Workflow for Handling 2-Methoxyhexane



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Caption: Workflow for the safe handling, storage, and disposal of **2-Methoxyhexane**.

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